

Application Notes and Protocols for Measuring DM-4111 Activity

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Compound of Interest

Compound Name: DM-4111
CAS No.: 926035-36-1
Cat. No.: B15572450

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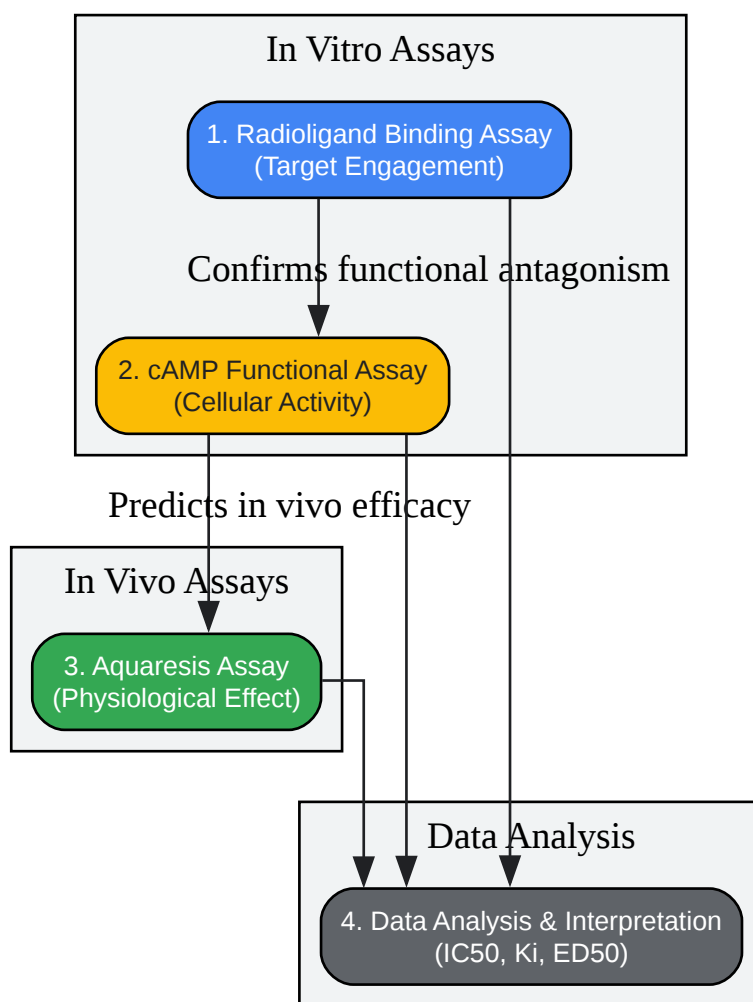
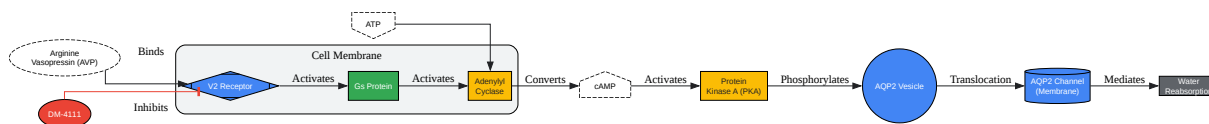
Introduction

DM-4111 is one of the major active monohydroxyl metabolites of Tolvaptan, a selective and competitive vasopressin V2 receptor (V2R) antagonist.^{[1][2]} Tolvaptan and its metabolites, including **DM-4111**, exert their pharmacological effects by blocking the action of arginine vasopressin (AVP) on the V2R, which is primarily located in the renal collecting duct principal cells.^{[3][4][5]} This antagonism inhibits the V2R-mediated signaling cascade, leading to a decrease in water reabsorption and subsequent aquaresis, the excretion of electrolyte-free water.^{[1][3]} These properties make **DM-4111** and its parent compound promising for the research of cardiovascular diseases and conditions like hyponatremia.^{[1][5][6]}

This document provides detailed application notes and protocols for a selection of assays to measure the biological activity of **DM-4111**, from in vitro receptor binding and cell-based functional assays to in vivo assessments of its aquaretic effects.

Mechanism of Action: V2 Receptor Antagonism

The primary mechanism of action for **DM-4111** is the competitive antagonism of the vasopressin V2 receptor, a G-protein coupled receptor (GPCR).[3][4][7] In its physiological state, AVP binds to the V2R, activating a Gs protein, which in turn stimulates adenylyl cyclase to produce cyclic adenosine monophosphate (cAMP).[3] Elevated intracellular cAMP levels activate Protein Kinase A (PKA), which promotes the translocation and insertion of aquaporin-2 (AQP2) water channels into the apical membrane of the collecting duct cells.[3] This increases water permeability and reabsorption from the tubular fluid into the bloodstream. **DM-4111**, by blocking AVP binding to the V2R, inhibits this entire signaling cascade, resulting in reduced AQP2 insertion and decreased water reabsorption, leading to increased urine output.[3]



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